

managing fine particle interference in spodumene flotation processes

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Compound of Interest

Compound Name: Spodumene ($\text{AlLi}(\text{SiO}_3)_2$)

Cat. No.: B074402

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Technical Support Center: Spodumene Flotation Processes

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in managing fine particle interference during spodumene flotation experiments.

Troubleshooting Guide

This guide addresses common issues encountered due to fine particle interference in spodumene flotation.

Problem: Low Spodumene Recovery and Poor Concentrate Grade

Possible Cause: Excessive fine particles (slimes) in the flotation feed.

Explanation: Fine gangue mineral particles (e.g., mica, feldspar, quartz) and fine spodumene can form slime coatings on larger, valuable spodumene particles. This coating prevents the collector from adsorbing onto the spodumene surface, thus hindering its hydrophobicity and floatability. Additionally, the high surface area of fine particles leads to excessive reagent consumption.

Recommended Solutions:

- **Desliming:** The most common and effective method to mitigate the negative effects of fine particles is to remove them before flotation. This can be achieved through processes like scrubbing followed by classification using hydrocyclones or through sedimentation and decantation. A significant reduction in slime content can dramatically improve flotation performance.
- **Dispersants:** The use of dispersants, such as sodium silicate (water glass) or sodium carbonate (soda ash), can help to disperse agglomerated fine particles and prevent slime coating.
- **pH Modification:** The pH of the pulp significantly influences the surface charge of both spodumene and gangue minerals. Operating in a slightly alkaline environment (pH 7-9) is typical for spodumene flotation and can help in depressing gangue minerals like quartz and mica.
- **High-Intensity Conditioning:** Conditioning the pulp at a high pulp density (70-75% solids) with cleaning agents can help to scrub the surfaces of spodumene particles, removing slime coatings before flotation.

Problem: High Reagent Consumption

Possible Cause: Presence of a high percentage of fine particles in the ore.

Explanation: Fine particles have a very large specific surface area, which leads to the non-selective adsorption of large quantities of flotation reagents, particularly the collector. This not only increases operational costs but also reduces the amount of collector available for the target spodumene particles.

Recommended Solutions:

- **Desliming:** Removing the slimes prior to reagent addition is the most direct way to reduce unnecessary consumption.
- **Staged Reagent Addition:** Instead of adding the entire dosage of the collector at once, adding it in stages throughout the flotation process can be more efficient. This ensures that there is sufficient collector available at each stage of flotation.

- **Selective Flocculation:** Employing selective flocculants can aggregate fine spodumene particles, which can then be floated with a lower overall reagent dosage compared to floating dispersed fine particles.

Frequently Asked Questions (FAQs)

Q1: What is the primary negative effect of fine particles in spodumene flotation?

A1: The primary negative effects are the formation of slime coatings on valuable mineral surfaces, which inhibits collector adsorption and reduces flotation selectivity, and the excessive consumption of expensive flotation reagents due to the high surface area of the fines.

Q2: What is "desliming" and why is it important?

A2: Desliming is the process of removing very fine particles (slimes) from the ore slurry before flotation. It is crucial because the presence of slimes interferes with the selective attachment of air bubbles to spodumene particles, leading to poor recovery and concentrate grade. Common methods include using hydrocyclones or sedimentation.

Q3: Which reagents are commonly used to control the negative effects of fine gangue minerals?

A3: Depressants are used to inhibit the flotation of unwanted gangue minerals. Sodium silicate is commonly used to depress quartz and feldspar. Starch and dextrin can be used to depress spodumene and iron minerals in a reverse flotation process where the gangue is floated first.

Q4: Can fine spodumene particles be recovered?

A4: Yes, specialized techniques can be employed to recover fine spodumene. Aggregation or flocculation flotation involves using polymers to selectively aggregate fine spodumene particles into larger, more floatable entities. Flotation columns are also more effective than conventional flotation cells for recovering fine particles due to their quiescent hydrodynamic conditions.

Q5: How does pH affect fine particle interference?

A5: The pH of the flotation pulp affects the surface charge of all minerals present. By controlling the pH, it is possible to enhance the selectivity of the collector for spodumene while depressing

the gangue minerals. For spodumene flotation using fatty acid collectors, a slightly alkaline pH (typically 7-9) is often optimal.

Quantitative Data

Table 1: Effect of Particle Size on Spodumene Flotation Concentrate

Particle Size (µm)	Mass Recovery (%)	Li2O Content (%)	Fe2O3 Content (%)	Li2O Metallurgical Recovery (%)
> 177	0.9	5.2	0.7	5.0
149	4.1	6.1	0.5	56.0
< 44	-	-	1.7	86.0

Data synthesized from a case study to illustrate the trend of higher iron content and significant lithium recovery in the fine fraction, highlighting the importance of managing these particles.

Table 2: Typical Reagent Dosages for Spodumene Flotation

Reagent	Type	Typical Dosage (g/t)	Purpose
Sodium Hydroxide	pH Modifier	500 - 1000	Increase pH to alkaline range
Sodium Carbonate	Dispersant/pH Modifier	200 - 800	Disperse slimes, regulate pH
Sodium Silicate	Depressant	300 - 1000	Depress quartz and feldspar
Oleic Acid	Collector	400 - 1500	Render spodumene hydrophobic
Dextrin/Starch	Depressant	100 - 500	Depress spodumene (in reverse flotation)
Amine Collector	Collector	100 - 400	Float gangue (in reverse flotation)

Note: Optimal dosages are ore-specific and should be determined through laboratory testing.

Experimental Protocols

Protocol 1: Standard Laboratory Spodumene Flotation Test

- Grinding: Grind a representative ore sample (e.g., 1 kg) in a laboratory rod mill or ball mill to a target particle size (e.g., 80% passing 200 mesh/75 μm). The grinding is typically done in a slurry of 25-35% solids.
- Desliming (Optional but Recommended):
 - Transfer the ground slurry to a beaker and allow it to settle for a predetermined time.
 - Carefully decant the supernatant containing the fine slime particles.
 - Alternatively, use a laboratory-scale hydrocyclone for a more efficient separation.
- Conditioning:

- Transfer the deslimed pulp to a flotation cell.
- Adjust the pulp density to the desired level (e.g., 20-25% solids for flotation).
- Add the pH modifier (e.g., NaOH solution) and allow it to condition for 2-3 minutes while agitating.
- Add the depressant (e.g., sodium silicate) and condition for another 3-5 minutes.
- Add the collector (e.g., oleic acid) and condition for 5-10 minutes.
- Flotation:
 - Add a frother (e.g., MIBC or pine oil) and condition for 1 minute.
 - Introduce air into the flotation cell and collect the froth for a specified time (e.g., 10-15 minutes).
 - Collect both the concentrate (froth) and the tailings.
- Analysis:
 - Filter, dry, and weigh the concentrate and tailings.
 - Analyze the feed, concentrate, and tailings for Li₂O content to calculate recovery and grade.

Protocol 2: Evaluating the Effect of Slime Content

- Prepare two identical samples of ground ore as described in Protocol 1.
- For the first sample, proceed with flotation without desliming.
- For the second sample, perform the desliming step as described in Protocol 1. Quantify the mass of the removed slimes.
- Conduct the flotation test on the deslimed sample using the same reagent dosages and conditions as the non-deslimed sample.

- Compare the recovery and grade of Li₂O for both experiments to quantify the impact of the slimes.

Visualizations

Caption: Standard workflow for spodumene flotation, including the critical desliming step.

Caption: Negative impacts of fine particle interference in spodumene flotation.

Caption: A logical workflow for troubleshooting common issues in spodumene flotation.

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